

Preparing QX-314 Bromide Stock Solution for Electrophysiology: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: QX-314 bromide

Cat. No.: B1680413

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Abstract

This document provides detailed application notes and protocols for the preparation and use of **QX-314 bromide** stock solutions in electrophysiology research. QX-314 is a membrane-impermeable quaternary derivative of lidocaine that functions as a voltage-gated sodium channel blocker when applied intracellularly.[1][2] This property makes it a valuable tool for selectively blocking action potentials in targeted cells during patch-clamp recording, without affecting surrounding neurons.[3] This guide covers solution preparation, storage, and a detailed protocol for its application in whole-cell patch-clamp experiments.

Data Presentation

Quantitative Data Summary

The following tables summarize key quantitative data for the preparation and use of **QX-314 bromide** solutions.

Property	Value	Notes	References
Molecular Weight	343.31 g/mol	May vary slightly between batches due to hydration.	
Solubility in Water	Up to 100 mM		[1] [4]
Solubility in DMSO	≥ 25.55 mg/mL		
Solubility in PBS (pH 7.2)	10 mg/mL		
Solid Storage	Room temperature (desiccate)	Stable for ≥ 4 years under these conditions.	[1] [5]
Stock Solution Storage (-20°C)	Up to 1 month	Prepare and use on the same day if possible.	[1]
Stock Solution Storage (-80°C)	Up to 6 months	For longer-term storage.	
Typical Intracellular Concentration	0.2 - 10 mM	Concentration depends on the specific ion channels being targeted.	[6] [7]

Common Intracellular Solution Composition with QX-314

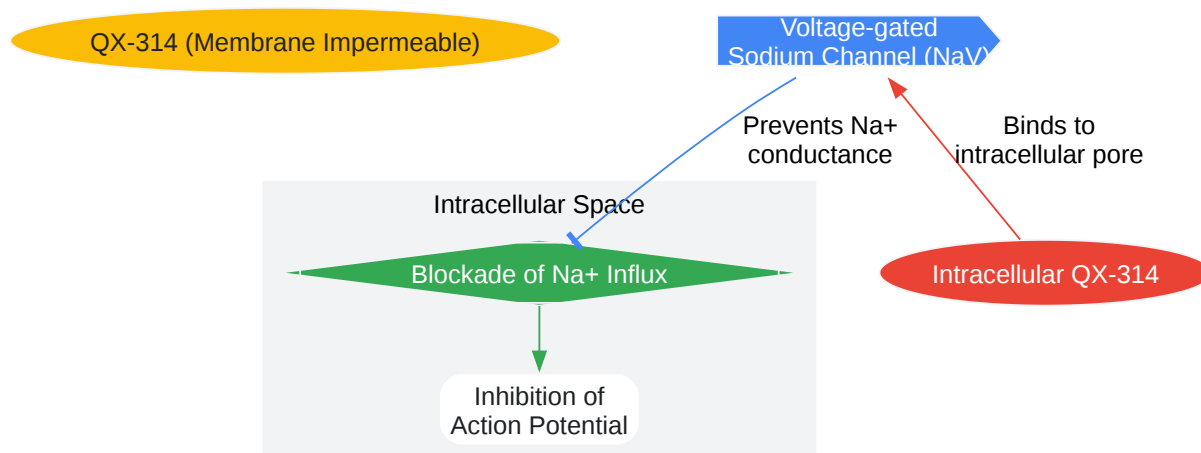
This table provides an example of a common intracellular solution used for whole-cell patch-clamp recordings where sodium channels are blocked.

Component	Concentration (mM)	Purpose
K-Gluconate	115-135	Primary potassium salt to mimic intracellular environment.
KCl	4-20	Chloride salt.
HEPES	10	pH buffer.
EGTA	0.2-1	Calcium chelator.
Mg-ATP	2-4	Energy source for cellular processes.
Na-GTP	0.3-0.5	Energy source for cellular processes.
QX-314 Bromide	1-5	Voltage-gated sodium channel blocker.
Biocytin/Neurobiotin	(Optional) 0.1-0.5%	For post-hoc cell labeling and morphological analysis.

Signaling Pathway and Experimental Workflow

Signaling Pathway of Intracellular QX-314

The following diagram illustrates the mechanism of action for intracellular QX-314. Being membrane-impermeable, it requires direct introduction into the cytoplasm, typically via a patch pipette during whole-cell recording. Once inside, it blocks voltage-gated sodium channels from the intracellular side, preventing sodium influx and thereby inhibiting the generation and propagation of action potentials.

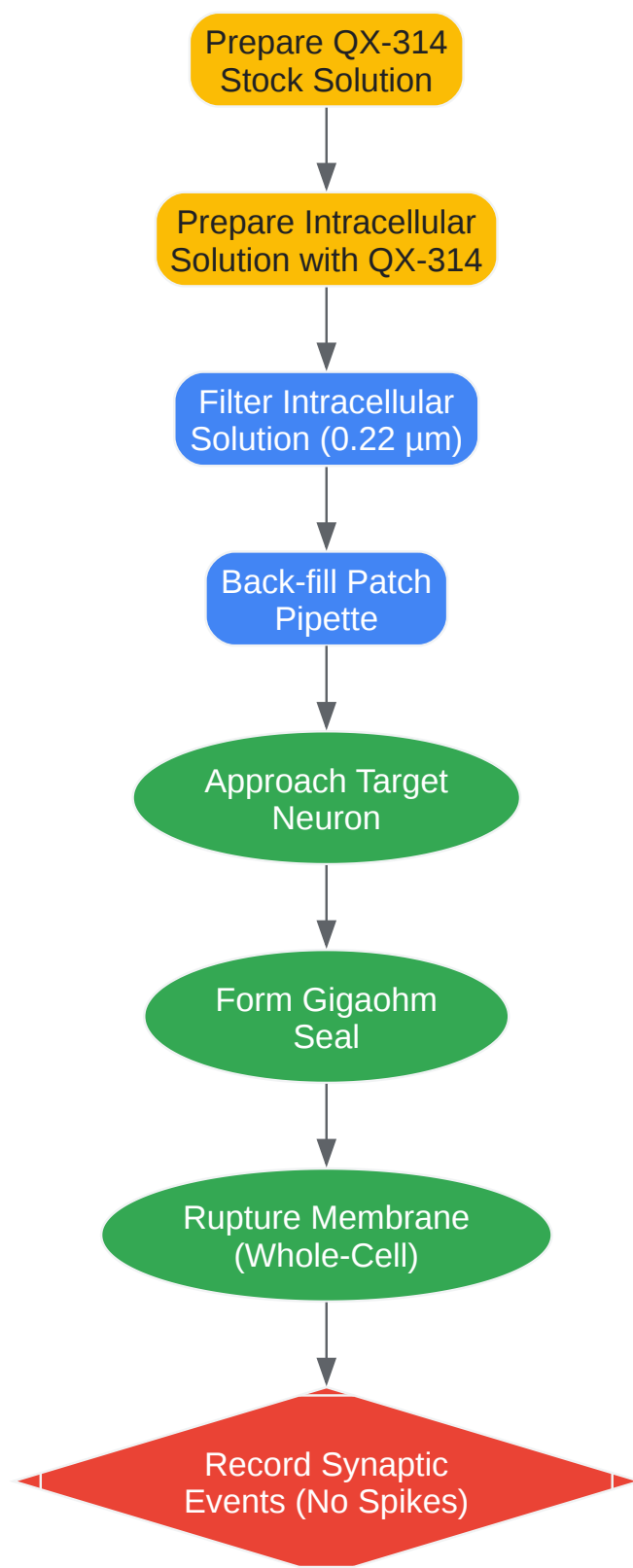


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Mechanism of intracellular QX-314 action.

Experimental Workflow for Patch-Clamp Recording with QX-314

The workflow below outlines the key stages of preparing for and conducting a whole-cell patch-clamp experiment utilizing an intracellular solution containing QX-314.



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Workflow for using QX-314 in patch-clamp.

Experimental Protocols

Protocol 1: Preparation of QX-314 Bromide Stock Solution (100 mM in Water)

Materials:

- **QX-314 bromide** powder (MW: 343.31 g/mol)
- Ultrapure water (e.g., Milli-Q or equivalent)
- Vortex mixer
- Sterile microcentrifuge tubes
- Calibrated analytical balance

Procedure:

- Weighing: Accurately weigh out 34.33 mg of **QX-314 bromide** powder.
- Dissolving: Add the weighed powder to a sterile microcentrifuge tube. Add 1 mL of ultrapure water to the tube.
- Mixing: Vortex the solution until the **QX-314 bromide** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - For short-term storage (up to one month), aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes and store at -20°C.[\[1\]](#)
 - For long-term storage (up to six months), store the aliquots at -80°C.
 - Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Intracellular Solution for Whole-Cell Patch-Clamp with QX-314

Materials:

- **QX-314 bromide** stock solution (100 mM)
- K-Gluconate
- KCl
- HEPES
- EGTA
- Mg-ATP
- Na-GTP
- Ultrapure water
- KOH or CsOH (for pH adjustment)
- Osmometer
- 0.22 μ m syringe filter

Procedure:

- **Prepare Base Intracellular Solution:** In a sterile container, dissolve all components except for Mg-ATP, Na-GTP, and **QX-314 bromide** in approximately 90% of the final volume of ultrapure water. A common practice is to add the main salt (e.g., K-Gluconate) last to allow for osmolarity adjustments.^[8]
- **Adjust pH:** Adjust the pH of the solution to 7.2-7.4 using KOH (for potassium-based solutions) or CsOH (for cesium-based solutions).^[8]
- **Adjust Osmolarity:** Measure the osmolarity of the solution. Adjust it to be 10-20 mOsm lower than the extracellular solution (ACSF) to ensure a good seal.^[8] This is typically in the range of 280-290 mOsm. Add ultrapure water or the primary salt to adjust as needed.

- **Add Final Components:** On the day of the experiment, thaw an aliquot of the base intracellular solution. Add the appropriate volumes of Mg-ATP, Na-GTP, and the **QX-314 bromide** stock solution to achieve the desired final concentrations. For example, to make a final concentration of 5 mM QX-314, add 50 μ L of the 100 mM stock solution to 950 μ L of the base intracellular solution.
- **Final Mixing and Filtration:** Gently mix the final solution. Before use, filter the solution through a 0.22 μ m syringe filter to remove any precipitates or microbial contamination.^{[9][10]} Keep the final intracellular solution on ice for the duration of the experiment.
- **Filling the Patch Pipette:** Use a microloader pipette tip to carefully back-fill the borosilicate glass patch pipette with the filtered intracellular solution, ensuring no air bubbles are trapped in the tip.^{[9][10]}

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling **QX-314 bromide** and preparing solutions.
- Refer to the Safety Data Sheet (SDS) for detailed safety and handling information.
- **QX-314 bromide** is for research use only and is not intended for human or veterinary use.^[1]

By following these detailed protocols and application notes, researchers can confidently prepare and utilize **QX-314 bromide** solutions to effectively block voltage-gated sodium channels in their electrophysiological studies.

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